

Technical Support Center: Method Development for N-Desmethyl Paroxetine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>N-Desmethyl Paroxol Hydrochloride</i>
CAS No.:	220548-73-2
Cat. No.:	B565034

[Get Quote](#)

Prepared by the Office of the Senior Application Scientist

Welcome to the dedicated technical support guide for analytical method development involving N-Desmethyl Paroxetine. As the primary metabolite of the widely prescribed selective serotonin reuptake inhibitor (SSRI) Paroxetine, its accurate quantification is critical for comprehensive pharmacokinetic, pharmacodynamic, and toxicological studies.[1][2] This guide is structured to address the specific and often nuanced challenges researchers encounter, moving from foundational questions to in-depth troubleshooting of complex experimental issues.

Section 1: Frequently Asked Questions (FAQs)

This section addresses high-level strategic questions to guide your initial method development approach.

Q1: What are the critical physicochemical properties of N-Desmethyl Paroxetine that influence method development?

A1: Understanding the analyte's properties is the foundation of a robust method. N-Desmethyl Paroxetine differs from its parent drug, Paroxetine, primarily in its polarity. The removal of the N-methyl group increases its polarity (lower logP value). The key properties to consider are:

- **Polarity:** N-Desmethyl Paroxetine is more polar than Paroxetine. This makes it more challenging to retain on traditional C18 reversed-phase (RP) columns, often requiring highly aqueous mobile phases.[\[3\]](#)[\[4\]](#)
- **pKa:** Like Paroxetine, N-Desmethyl Paroxetine possesses a secondary amine within its piperidine ring, giving it a basic character with a pKa value typically in the range of 9.5-10.0. This is a critical parameter for controlling ionization state, which affects chromatographic retention and extraction efficiency. At a pH below its pKa, the molecule will be positively charged.[\[5\]](#)
- **Solubility:** It is sparingly soluble in water but soluble in organic solvents like methanol and acetonitrile.[\[6\]](#)

Q2: Which chromatographic mode—Reversed-Phase (RP) or HILIC—is better for N-Desmethyl Paroxetine?

A2: The choice depends on your specific goals, particularly if you are analyzing the metabolite alone or concurrently with the parent drug.

- **Reversed-Phase (RP) Chromatography:** This is the most common starting point. However, due to the increased polarity of N-Desmethyl Paroxetine, you may face challenges with retention. Success in RP-HPLC often requires specialized columns (e.g., AQ-type C18, polar-embedded, or phenyl-hexyl phases) that are stable in highly aqueous mobile phases (e.g., >95% water).[\[7\]](#) Modifying the mobile phase pH to ensure the analyte is ionized (pH < 8) will also aid in controlling peak shape.
- **Hydrophilic Interaction Liquid Chromatography (HILIC):** HILIC is an excellent alternative and is often better suited for highly polar compounds.[\[8\]](#) It uses a polar stationary phase (like bare silica or amide phases) with a mobile phase rich in organic solvent (typically acetonitrile). This mode can provide excellent retention for N-Desmethyl Paroxetine, but may result in very long retention times for the more hydrophobic parent drug, Paroxetine.

Q3: What is the most appropriate detection technique for analyzing N-Desmethyl Paroxetine in biological matrices?

A3: For bioanalysis in complex matrices like plasma or urine, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard.[9]

- **Expertise & Causality:** The reason for its superiority lies in its exceptional sensitivity and selectivity. Biological samples contain thousands of endogenous compounds that can interfere with less specific detectors like UV.[10] LC-MS/MS can selectively monitor a specific precursor-to-product ion transition for N-Desmethyl Paroxetine, effectively filtering out the chemical noise and allowing for quantification at the low ng/mL levels typically required for pharmacokinetic studies.[11][12] While UV detection (at ~295 nm) is possible for bulk drug substance or high-concentration samples, it lacks the sensitivity and specificity needed for bioanalysis.[13][14]

Section 2: Troubleshooting Guide

This section is formatted to address specific problems you may encounter during your experiments.

Q: My N-Desmethyl Paroxetine peak is tailing significantly on a C18 column. What is the cause and how can I fix it?

A: This is one of the most common issues encountered.

- **Probable Cause:** The peak tailing is almost certainly caused by secondary ionic interactions between the protonated secondary amine of your analyte and negatively charged residual silanol groups (Si-O^-) on the surface of the HPLC column's silica packing material.[15] This interaction creates an alternative, non-ideal retention mechanism that leads to a "tail" on the peak.
- **Solutions (In Order of Application):**
 - **Mobile Phase pH Adjustment:** The most effective first step. Ensure your mobile phase pH is acidic, typically between 2.5 and 4.0. Using a buffer like 0.1% formic acid or 10 mM ammonium formate is standard. At this low pH, the analyte's secondary amine is fully

protonated ($R_2NH_2^+$), but more importantly, the vast majority of surface silanols are neutralized (Si-OH), which prevents the unwanted ionic interaction.[15]

- Use a High-Purity, End-Capped Column: Modern HPLC columns are manufactured with high-purity silica and are "end-capped" to block most of the residual silanols. If you are using an older column, switching to a modern, fully end-capped column can dramatically improve peak shape.
- Employ a Competing Base: If pH adjustment is not sufficient, adding a small amount of a competing base (e.g., 0.1% triethylamine, TEA) to the mobile phase can help. The TEA will preferentially interact with the active silanol sites, effectively shielding the analyte from them. However, be aware that TEA can suppress ionization in LC-MS applications.
- Consider a Different Stationary Phase: If tailing persists, a column with a different chemistry, such as one with a polar-embedded group or a phenyl-hexyl phase, can offer alternative selectivities and reduce silanol interactions.

Q: I am experiencing poor retention for N-Desmethyl Paroxetine; it elutes near the void volume on my C18 column. What should I do?

A: This is a direct consequence of the analyte's high polarity.

- Probable Cause: The analyte has a stronger affinity for the highly aqueous mobile phase than for the nonpolar C18 stationary phase, leading to minimal retention.
- Solutions:
 - Increase the Aqueous Content: Reduce the percentage of organic solvent (acetonitrile or methanol) in your mobile phase. You may need to run with as little as 2-5% organic.
 - Use a "Polar-Analyte-Friendly" RP Column: Switch to a column specifically designed for retaining polar compounds. Examples include "Aqua" or "AQ" type columns, which have chemistries that prevent phase collapse in 100% aqueous mobile phases.
 - Switch to HILIC Mode: As mentioned in the FAQ, HILIC is an ideal solution for this problem. It will provide robust retention for N-Desmethyl Paroxetine.

Q: My results are showing significant ion suppression (matrix effects) in plasma samples when using LC-MS/MS. How can I mitigate this?

A: Matrix effects are a major challenge in bioanalysis and can severely compromise data accuracy and precision.[\[9\]](#)[\[16\]](#)

- Probable Cause: Co-elution of endogenous matrix components, most commonly phospholipids from the plasma, are interfering with the ionization process of N-Desmethyl Paroxetine in the mass spectrometer source.[\[10\]](#)[\[17\]](#) This reduces the number of analyte ions that reach the detector, leading to an artificially low signal (ion suppression).
- Solutions:
 - Improve Sample Preparation: The goal is to remove interferences before injection.
 - Protein Precipitation (PPT): While simple, PPT is often insufficient as it does not effectively remove phospholipids.[\[18\]](#)
 - Liquid-Liquid Extraction (LLE): LLE can provide a much cleaner extract. A non-polar solvent like methyl tert-butyl ether (MTBE) or a mixture like hexane-ethyl acetate can be used to extract N-Desmethyl Paroxetine at a basic pH (e.g., pH 9-10), leaving polar interferences behind in the aqueous phase.[\[12\]](#)[\[19\]](#)
 - Solid-Phase Extraction (SPE): This is often the most effective technique. A mixed-mode cation exchange SPE cartridge can be used. At a low pH, the protonated analyte binds to the sorbent via ion exchange. The cartridge can then be washed with organic solvent to remove non-polar interferences (like phospholipids), and the analyte is finally eluted with a basic, high-organic solvent.[\[19\]](#)
 - Optimize Chromatography: Ensure that N-Desmethyl Paroxetine is chromatographically separated from the "phospholipid elution zone," which typically appears in the middle of a reversed-phase gradient. Adjusting the gradient can move the analyte peak away from this interference zone.
 - Use a Stable Isotope-Labeled Internal Standard (SIL-IS): This is a regulatory expectation for robust bioanalysis.[\[20\]](#)[\[21\]](#) An ideal internal standard, such as N-Desmethyl Paroxetine-d4, will behave almost identically to the analyte during extraction and

ionization. Any ion suppression that affects the analyte will also affect the SIL-IS to the same degree. By using the peak area ratio of the analyte to the SIL-IS, the matrix effect is compensated for, leading to accurate and precise results.[\[22\]](#)

Section 3: Protocols and Workflows

These protocols provide a validated starting point for your experiments. Adherence to bioanalytical method validation guidelines from regulatory bodies like the FDA is mandatory for clinical or regulated studies.[\[20\]](#)[\[21\]](#)[\[23\]](#)

Protocol 1: Solid-Phase Extraction (SPE) from Human Plasma

This protocol uses a mixed-mode cation exchange sorbent for robust cleanup.

- **Pre-treat Plasma:** To 100 μ L of human plasma sample, add 20 μ L of the internal standard working solution (e.g., N-Desmethyl Paroxetine-d4 in 50:50 methanol:water) and 200 μ L of 4% phosphoric acid in water. Vortex for 10 seconds.
- **Condition SPE Plate:** Condition a mixed-mode cation exchange SPE plate/cartridge by passing 1 mL of methanol, followed by 1 mL of water. Do not allow the sorbent to dry.
- **Load Sample:** Load the pre-treated plasma sample onto the SPE plate. Apply gentle vacuum or positive pressure to pass the sample through the sorbent at a flow rate of $\sim$ 1 mL/min.
- **Wash Step 1 (Polar Interferences):** Wash the sorbent with 1 mL of 0.1 M acetate buffer (pH 4.0).
- **Wash Step 2 (Non-Polar Interferences):** Wash the sorbent with 1 mL of methanol to remove phospholipids and other non-polar interferences. Dry the sorbent completely using high vacuum or pressure for 5 minutes.
- **Elute Analyte:** Elute the N-Desmethyl Paroxetine and internal standard by adding 500 μ L of a freshly prepared elution solvent (e.g., 5% ammonium hydroxide in acetonitrile).
- **Evaporate and Reconstitute:** Evaporate the eluate to dryness under a stream of nitrogen at 40°C. Reconstitute the residue in 100 μ L of the initial mobile phase (e.g., 95:5 Water:Acetonitrile with 0.1% Formic Acid). Vortex and inject into the LC-MS/MS system.

Protocol 2: General Purpose RP-HPLC-MS/MS Method

This method serves as a good starting point for analysis on a modern UHPLC system coupled to a triple quadrupole mass spectrometer.

- LC System: UHPLC System
- Column: High-purity, end-capped C18 column suitable for polar analytes (e.g., Waters Acquity BEH C18, Agilent Zorbax Eclipse Plus C18), 2.1 x 50 mm, 1.7 μ m.
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C
- MS System: Triple Quadrupole Mass Spectrometer with Electrospray Ionization (ESI)
- Ionization Mode: Positive (ESI+)
- MRM Transitions: To be determined by infusing pure standards. For N-Desmethyl Paroxetine (MW ~315.3), the protonated precursor $[M+H]^+$ would be ~316.3. Product ions would need to be optimized.
- Source Parameters: Optimize gas flows, temperature, and voltages for maximal signal intensity.

Section 4: Key Method Parameters & Data

Table 1: Physicochemical Properties

Property	Paroxetine	N-Desmethyl Paroxetine	Rationale for Importance
Molecular Weight	329.4 g/mol [13]	~315.3 g/mol	Essential for setting up mass spectrometer parameters.
pKa	~9.9[5]	~9.9 (Estimated)	Governs ionization state; critical for chromatography and extraction.
logP	3.95[5]	Lower than Paroxetine	Indicates higher polarity; predicts lower retention in RP-HPLC.

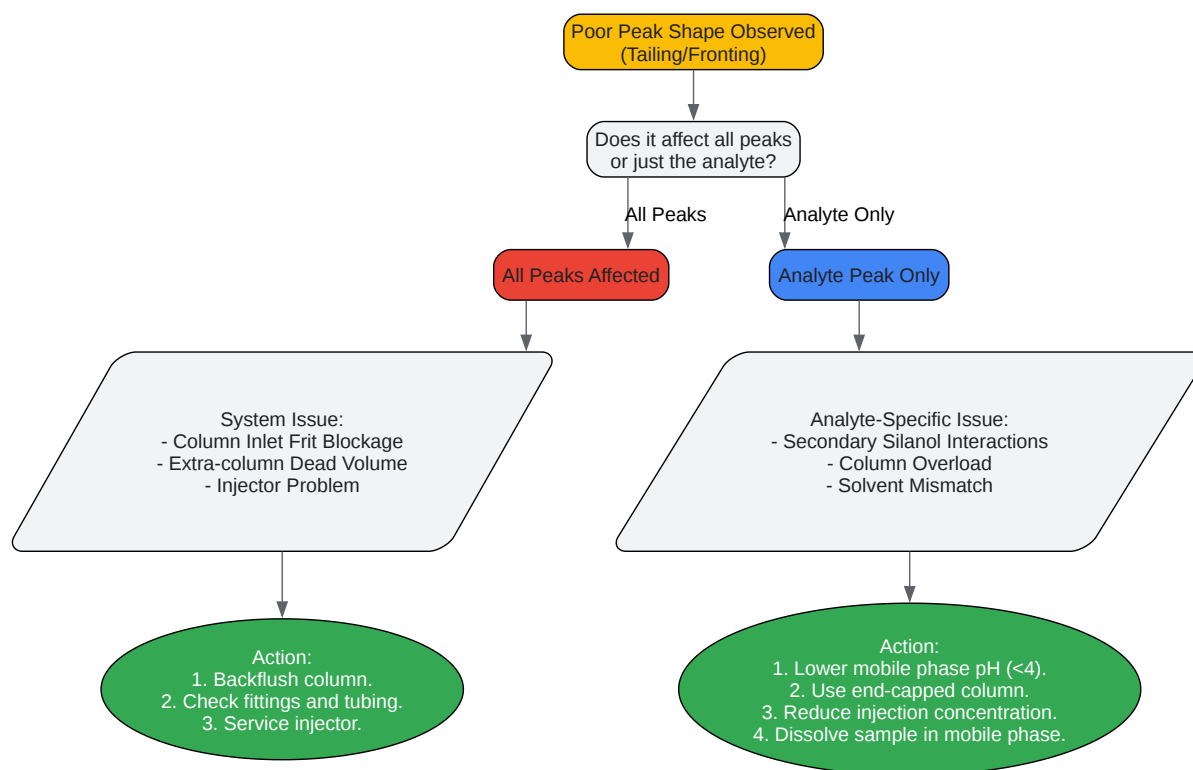
Table 2: Example UHPLC Gradient for Paroxetine and N-Desmethyl Paroxetine

Time (min)	Flow Rate (mL/min)	% Mobile Phase A	% Mobile Phase B
0.0	0.4	95	5
0.5	0.4	95	5
4.0	0.4	20	80
4.1	0.4	5	95
5.0	0.4	5	95
5.1	0.4	95	5
6.0	0.4	95	5

This gradient is a starting point and must be optimized based on the specific column and system used, in accordance with USP <621> guidelines for chromatographic adjustments.[24]
[25]

Section 5: Visualized Workflows and Logic

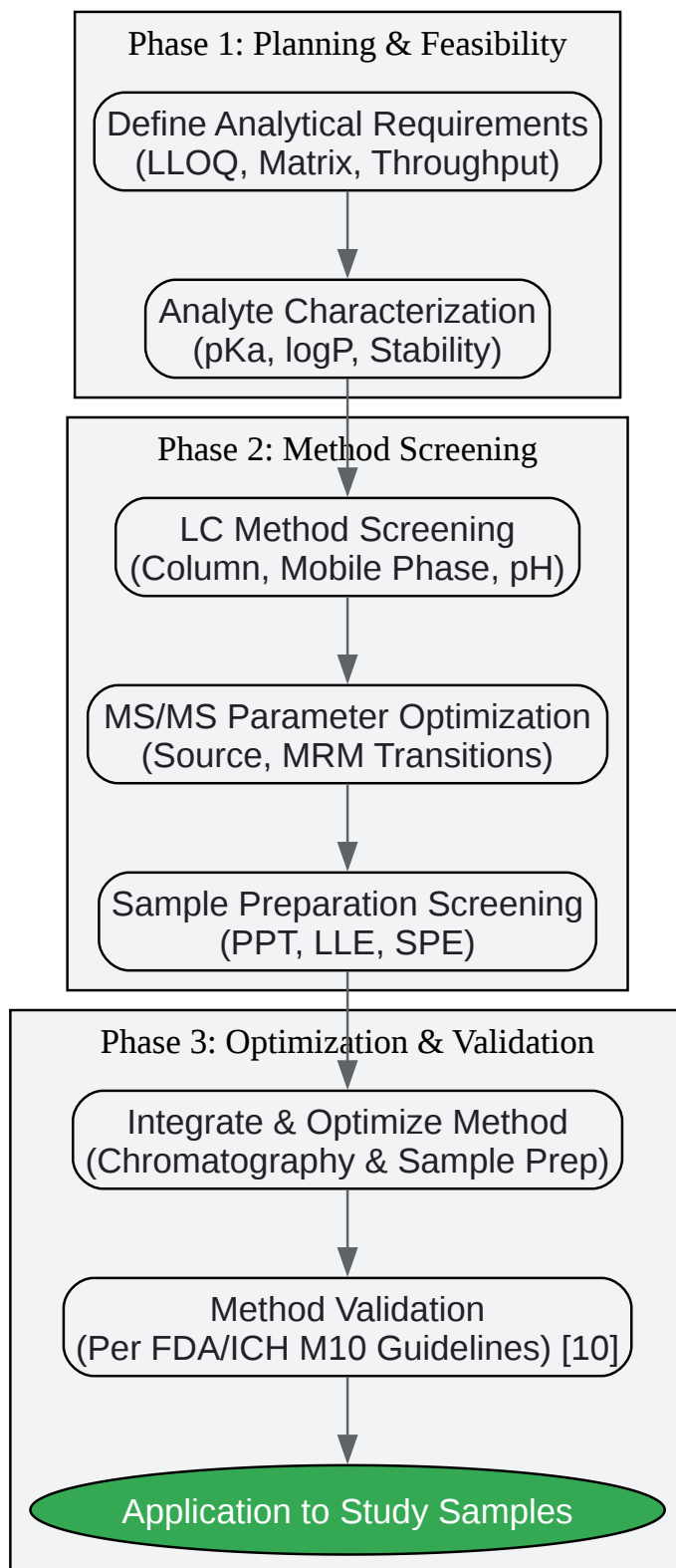
Diagram 1: Troubleshooting Logic for Poor Peak Shape



[Click to download full resolution via product page](#)

Caption: Troubleshooting decision tree for poor HPLC peak shape.

Diagram 2: Bioanalytical Method Development Workflow

[Click to download full resolution via product page](#)

Caption: General workflow for bioanalytical method development.

References

- U.S. Pharmacopeia. General Chapter <621> Chromatography. [[Link](#)][24][26]
- U.S. Food and Drug Administration. FDA Guidance for Industry on Bioanalytical Method Validation (BMV) for Biomarkers. [[Link](#)][27]
- Agilent Technologies. Understanding the Latest Revisions to USP <621>. [[Link](#)][28]
- U.S. Food and Drug Administration. Bioanalytical Method Validation - Guidance for Industry. [[Link](#)][20]
- U.S. Food and Drug Administration. Bioanalytical Method Validation FDA 2001.pdf. [[Link](#)][29]
- DSDP Analytics. USP <621> Chromatography. [[Link](#)][25]
- U.S. Food and Drug Administration. Bioanalytical Method Validation Guidance for Industry. [[Link](#)][23]
- U.S. Pharmacopeia. <621> Chromatography. [[Link](#)][26]
- U.S. Food and Drug Administration. M10 Bioanalytical Method Validation and Study Sample Analysis. [[Link](#)][21]
- ResearchGate. Sample preparation for polar metabolites in bioanalysis. [[Link](#)][3]
- PubMed Central. Separation Technique for the Determination of Highly Polar Metabolites in Biological Samples. [[Link](#)][4]
- PubMed. Paroxetine hydrochloride. [[Link](#)][1]
- Nacalai Tesque, Inc. T1. Poor peak shape - Obrnuta faza. [[Link](#)][15]
- National Institutes of Health. New sample preparation approach for mass spectrometry-based profiling of plasma results in improved coverage of metabolome. [[Link](#)][18]

- MicroSolv Technology Corporation. Troubleshooting Problems With Poor HPLC Results Before Examining the Column. [[Link](#)][7]
- International Journal of Pharmaceutical and Phytopharmacological Research. matrix-effect-in-bioanalysis-an-overview.pdf. [[Link](#)][9]
- LCGC International. Troubleshooting Basics, Part IV: Peak Shape Problems. [[Link](#)][8]
- ResearchGate. Practical tips on preparing plasma samples for drug analysis using SPME. [[Link](#)][30]
- ACS Publications. Determination of Basic Antidepressants and Their N-Desmethyl Metabolites in Raw Sewage and Wastewater Using Solid-Phase Extraction and Liquid Chromatography–Tandem Mass Spectrometry. [[Link](#)][31]
- Waters Corporation. Troubleshooting Peak Shape Problems in HPLC. [[Link](#)]
- LCGC. Development and Validation of a UHPLC Method for Paroxetine Hydrochloride. [[Link](#)][32]
- YouTube. Troubleshooting Poor Peak Shape and Resolution in HPLC. [[Link](#)][33]
- Federal Aviation Administration. Distribution of Paroxetine in Postmortem Fluids and Tissues. [[Link](#)][2]
- LCGC International. Bioanalytical Analysis of Small-Molecule Drugs and Metabolites in Physiological Samples by LC–MS, Part 2. [[Link](#)][19]
- Oxford Academic. Determination of Paroxetine in Blood and Urine Using Micellar Liquid Chromatography with Electrochemical Detection. [[Link](#)][34]
- PharmaTutor. Novel RP-HPLC Method for the Determination of Paroxetine in Pure Form and in Tablet Formulation. [[Link](#)][35]
- National Institutes of Health. Paroxetine. [[Link](#)][13]
- PubMed. Method development and validation for the HPLC assay (potency and related substances) for 20 mg paroxetine tablets. [[Link](#)][36]

- PubMed. Matrix effect in bioanalytical assay development using supercritical fluid chromatography-mass spectrometry. [\[Link\]](#)^[37]
- International Journal of MediPharm Research. Review Article on Matrix Effect in Bioanalytical Method Development. [\[Link\]](#)^[16]
- PubMed Central. Assessment of matrix effect in quantitative LC-MS bioanalysis. [\[Link\]](#)^[10]
- PubMed. A Review of the Metabolism and Pharmacokinetics of Paroxetine in Man. [\[Link\]](#)^[38]
- U.S. Food and Drug Administration. 204516Orig1s000. [\[Link\]](#)^[11]
- Bentham Open. Determination of Paroxetine in Pharmaceutical Preparations Using HPLC with Electrochemical Detection. [\[Link\]](#)^[14]
- Agilent Technologies. Ultrafast Analysis of Selective Serotonin Reuptake Inhibitors (SSRIs) in Human Serum by the Agilent RapidFire High-Throughput Triple Quadrupole Mass Spectrometry System. [\[Link\]](#)^[39]
- IMSEAR. A selective method for the qualitative determination of paroxetine in forensic biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS).. [\[Link\]](#)^[40]
- Longdom Publishing. Quantitation of Paroxetine in Human Plasma by LC-MS/MS: Overcoming Significant Column-to-Column Retention Time Variation. [\[Link\]](#)^[22]
- PubMed. High-performance liquid chromatography-mass spectrometry method for the determination of paroxetine in human plasma. [\[Link\]](#)^[12]
- Phenomenex. LC-MS/MS-based Quantification of 47 Therapeutic Drug Monitoring Compounds in Serum: A Simple Sample Preparation Strategy for. [\[Link\]](#)^[17]
- ResearchGate. (PDF) Development and validation of rapid RP- HPLC method for the determination of Paroxetine in bulk and pharmaceutical dosage form. [\[Link\]](#)^[41]
- PubMed. Improved sample preparation for the quantitative analysis of paroxetine in human plasma by stable isotope dilution negative ion chemical ionisation gas chromatography-mass

spectrometry. [\[Link\]](#)[\[42\]](#)

- PubMed. Development and validation of a method for the analysis of paroxetine HCl by circular dichroism. [\[Link\]](#)[\[43\]](#)
- MDPI. Paroxetine—Overview of the Molecular Mechanisms of Action. [\[Link\]](#)[\[5\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Paroxetine hydrochloride - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 2. faa.gov [\[faa.gov\]](https://faa.gov)
- 3. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 4. Separation Technique for the Determination of Highly Polar Metabolites in Biological Samples - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 5. mdpi.com [\[mdpi.com\]](https://mdpi.com)
- 6. caymanchem.com [\[caymanchem.com\]](https://caymanchem.com)
- 7. Troubleshooting Problems With Poor HPLC Results Before Examining the Column - Tips & Suggestions [\[mtc-usa.com\]](https://mtc-usa.com)
- 8. chromatographyonline.com [\[chromatographyonline.com\]](https://chromatographyonline.com)
- 9. eijppr.com [\[eijppr.com\]](https://eijppr.com)
- 10. Assessment of matrix effect in quantitative LC-MS bioanalysis - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 11. accessdata.fda.gov [\[accessdata.fda.gov\]](https://accessdata.fda.gov)
- 12. High-performance liquid chromatography-mass spectrometry method for the determination of paroxetine in human plasma - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 13. Paroxetine | C₁₉H₂₀FNO₃ | CID 43815 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 14. benthamopen.com [\[benthamopen.com\]](https://benthamopen.com)

- [15. obrnutafaza.hr \[obrnufaza.hr\]](#)
- [16. medipharmsai.com \[medipharmsai.com\]](#)
- [17. phenomenex.com \[phenomenex.com\]](#)
- [18. New sample preparation approach for mass spectrometry-based profiling of plasma results in improved coverage of metabolome - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. chromatographyonline.com \[chromatographyonline.com\]](#)
- [20. fda.gov \[fda.gov\]](#)
- [21. M10 Bioanalytical Method Validation and Study Sample Analysis | FDA \[fda.gov\]](#)
- [22. longdom.org \[longdom.org\]](#)
- [23. fda.gov \[fda.gov\]](#)
- [24. usp.org \[usp.org\]](#)
- [25. dsdpanalytics.com \[dsdpanalytics.com\]](#)
- [26. Chromatography \[usp.org\]](#)
- [27. labs.iqvia.com \[labs.iqvia.com\]](#)
- [28. agilent.com \[agilent.com\]](#)
- [29. moh.gov.bw \[moh.gov.bw\]](#)
- [30. researchgate.net \[researchgate.net\]](#)
- [31. pubs.acs.org \[pubs.acs.org\]](#)
- [32. chromatographyonline.com \[chromatographyonline.com\]](#)
- [33. youtube.com \[youtube.com\]](#)
- [34. academic.oup.com \[academic.oup.com\]](#)
- [35. phmethods.net \[phmethods.net\]](#)
- [36. Method development and validation for the HPLC assay \(potency and related substances\) for 20 mg paroxetine tablets - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [37. Matrix effect in bioanalytical assay development using supercritical fluid chromatography-mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [38. A review of the metabolism and pharmacokinetics of paroxetine in man - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [39. agilent.com \[agilent.com\]](#)
- [40. pesquisa.bvsalud.org \[pesquisa.bvsalud.org\]](#)

- [41. researchgate.net \[researchgate.net\]](#)
- [42. Improved sample preparation for the quantitative analysis of paroxetine in human plasma by stable isotope dilution negative ion chemical ionisation gas chromatography-mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [43. Development and validation of a method for the analysis of paroxetine HCl by circular dichroism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Support Center: Method Development for N-Desmethyl Paroxetine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b565034/docs#technical-support-center-method-development-for-n-desmethyl-paroxetine\]](https://www.benchchem.com/product/b565034/docs#technical-support-center-method-development-for-n-desmethyl-paroxetine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check